

A Comparative Environmental Impact Assessment: Disperse Red 167 and Its Alternatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Disperse Red 167*

Cat. No.: *B1346997*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the environmental impact of the azo dye **Disperse Red 167** and its alternatives. The assessment is based on experimental data from peer-reviewed studies, focusing on key environmental indicators such as aquatic toxicity and biodegradability. Detailed experimental protocols are provided for the key test methods cited, and logical relationships in the environmental impact assessment are visualized using diagrams.

Introduction to Disperse Red 167

Disperse Red 167 is a monoazo disperse dye widely used in the textile industry for dyeing synthetic fibers, particularly polyester.[1] Like many azo dyes, its environmental fate and potential ecotoxicological effects are of significant concern due to the stability of the dye molecule and the potential for the formation of harmful aromatic amines during degradation.[2]
[3]

Quantitative Environmental Impact Data

The following tables summarize the available quantitative data on the environmental impact of **Disperse Red 167** and its analogues, as well as general data for alternative dye classes. A

direct, head-to-head comparison with specific alternative dyes under identical experimental conditions is limited in the available literature.

Table 1: Aquatic Ecotoxicity Data

Test Organism	Substance	Endpoint	Value	Reference
Daphnia similis	Disperse Red 1 (analogue)	Acute EC50 (48h)	1800 ng/L	[4]
Daphnia similis	Disperse Red 1 (analogue)	Chronic PNEC	60 ng/L	[4]
Daphnia magna	Reactive Dyes (general)	Acute EC50 (48h)	10 - 100 mg/L	[2]
Various Aquatic Organisms	Natural Dyes (general)	LC50/EC50	Generally higher (less toxic) than synthetic dyes, but data is sparse and variable.	[5][6]

Table 2: Biodegradability and Degradation Products

Substance	Test Method	Biodegradability	Degradation Products	Toxicity of Products	Reference
Disperse Red 167	Bacterial Degradation (Paenochrobactrum glaciei)	84% decolorization in 24h (at 50 mg/L)	2-chloro-4-nitro-phenylamine and Acetic acid 2-[(2-acetoxy-ethyl)-(4-amino-3-propionylamino-phenyl)-amino]-ethylester	Non-toxic to Triticum aestivum (wheat)	[2]
Azo Dyes (general)	Anaerobic/Aerobic Treatment	Can be degraded, but may form potentially carcinogenic aromatic amines under anaerobic conditions.	Aromatic Amines	Potentially more toxic than the parent dye.	[2]
Natural Dyes (general)	Various	Generally considered readily biodegradable.	Simpler, less toxic organic molecules.	Generally low toxicity.	[5] [6]
Reactive Dyes (general)	Various	Variable, often incomplete degradation. Effluent can have high	Hydrolyzed dye molecules and other byproducts.	Can be toxic to aquatic life.	[2] [7]

COD and
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Experimental Protocols

Acute Immobilisation Test for *Daphnia* sp. (OECD Guideline 202)

This test assesses the acute toxicity of a substance to *Daphnia* species.

- Test Organism: Young daphnids, less than 24 hours old at the start of the test.
- Principle: Daphnids are exposed to a range of concentrations of the test substance for 48 hours. Immobilisation (the inability to swim after gentle agitation for 15 seconds) is recorded at 24 and 48 hours and compared to a control group.
- Test Conditions:
 - Temperature: 20 ± 2 °C.
 - Photoperiod: 16 hours light / 8 hours dark is common.
 - Test Vessels: Glass beakers of sufficient volume to provide at least 2 mL of test solution per daphnid.
 - Test Concentrations: At least five concentrations in a geometric series and a control. A limit test at 100 mg/L may be performed.
 - Number of Animals: At least 20 daphnids for each concentration, usually divided into four replicates of five.
- Data Analysis: The EC50 (the concentration that causes immobilisation in 50% of the daphnids) is calculated for the 48-hour exposure period.[\[4\]](#)[\[8\]](#)[\[9\]](#)

Ready Biodegradability - Manometric Respirometry Test (OECD Guideline 301F)

This test evaluates the ready biodegradability of a chemical substance by microorganisms.

- **Principle:** A solution or suspension of the test substance in a mineral medium is inoculated with a microbial inoculum (e.g., from activated sludge) and incubated in a closed flask with a headspace of air or oxygen. The consumption of oxygen by the microorganisms metabolizing the test substance is measured over a 28-day period.
- **Test Conditions:**
 - **Temperature:** $22 \pm 1^{\circ}\text{C}$ in the dark or diffuse light.
 - **Inoculum:** Activated sludge from a municipal sewage treatment plant is commonly used.
 - **Test Duration:** 28 days.
 - **Measurements:** Oxygen consumption is measured using a manometric respirometer.
- **Data Analysis:** The percentage of biodegradation is calculated based on the ratio of the measured oxygen consumption to the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches the pass level of 60% ThOD within a 10-day window during the 28-day test.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Phytotoxicity Test

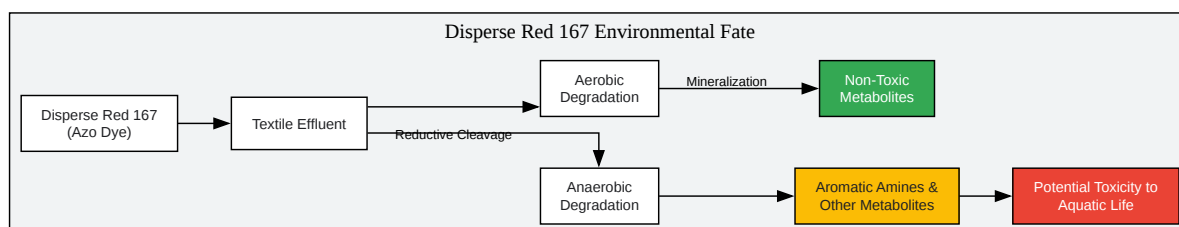
This test assesses the toxicity of a substance to plants.

- **Test Organism:** Seeds of a selected plant species, for example, wheat (*Triticum aestivum*), cress (*Lepidium sativum*), or sorghum (*Sorghum bicolor*).[\[2\]](#)[\[13\]](#)[\[14\]](#)
- **Principle:** Seeds are germinated and grown in a medium (e.g., on filter paper in a petri dish) moistened with different concentrations of the test substance or its degradation products. A control with distilled water is run in parallel.
- **Test Conditions:**
 - **Incubation:** In the dark at a constant temperature (e.g., $25 \pm 1^{\circ}\text{C}$) for a specified period (e.g., 4-10 days).

- Data Analysis: The germination percentage, as well as the length of the radicle (root) and plumule (shoot), are measured and compared to the control. A significant reduction in any of these parameters indicates phytotoxicity.[13][14][15]

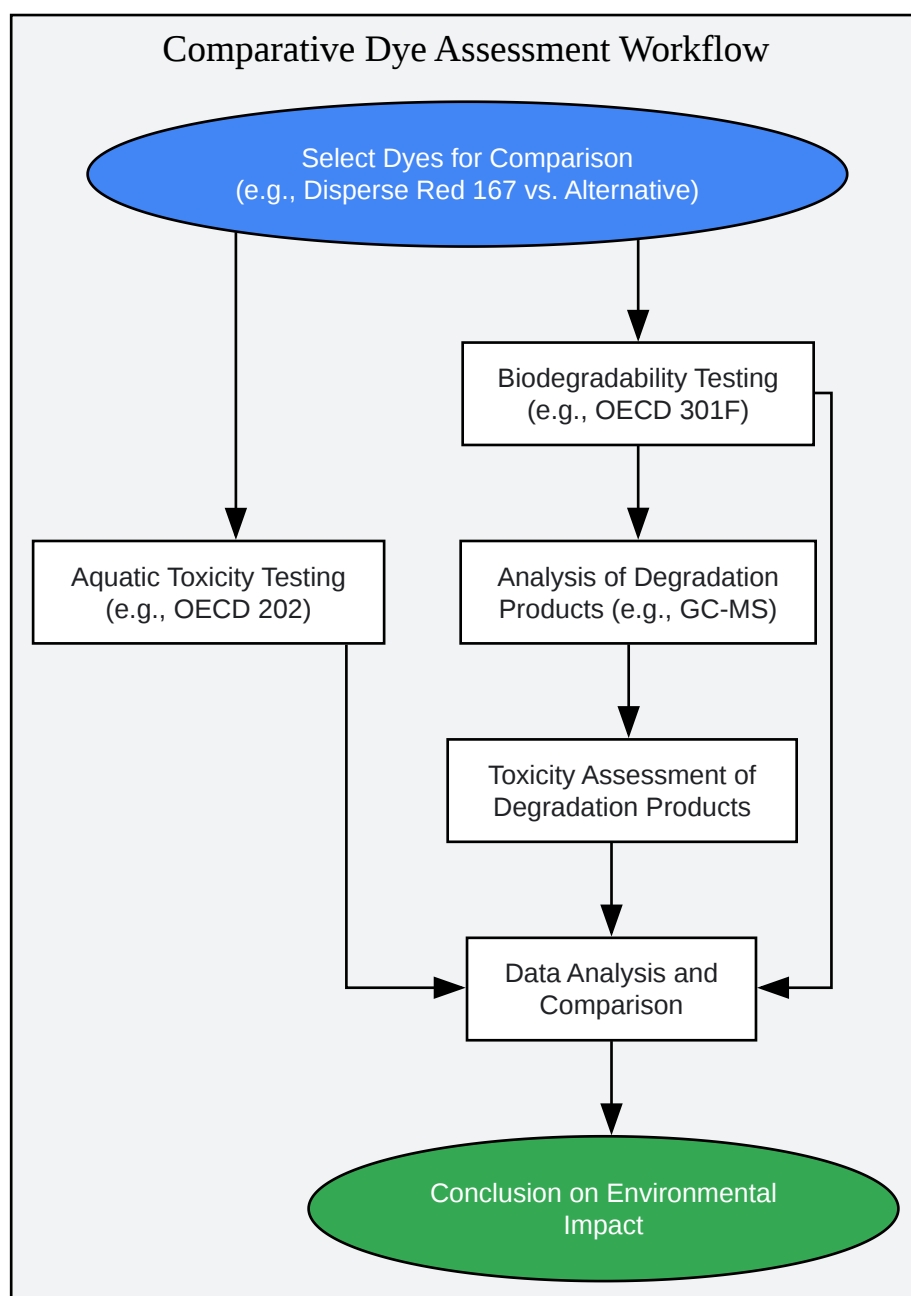
Visualizing Environmental Impact Pathways and Workflows

The following diagrams, created using Graphviz (DOT language), illustrate key processes and logical flows in the environmental assessment of dyes.



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Caption: Environmental fate of **Disperse Red 167**.



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Caption: Workflow for comparative dye assessment.

Discussion and Conclusion

The available data indicates that while **Disperse Red 167** can be biodegraded by certain microorganisms into non-toxic metabolites under specific conditions, its analogue, Disperse

Red 1, exhibits high chronic toxicity to aquatic invertebrates at very low concentrations. This highlights the importance of thorough environmental risk assessments for azo dyes.

Alternatives to **Disperse Red 167** fall into two main categories: other synthetic dyes and natural dyes.

- **Reactive Dyes:** This class of synthetic dyes is a common alternative for natural fibers. While they offer good performance, their application can lead to significant water pollution due to high salt usage and incomplete dye fixation, resulting in colored and saline effluents that can be toxic to aquatic life.[2][7][16]
- **Natural Dyes:** Derived from plant, animal, or microbial sources, natural dyes are generally considered more environmentally friendly due to their renewable origin and biodegradability. [5][6] However, their use can be limited by lower color fastness, the need for mordants (which can be toxic), and larger land and water requirements for cultivation.[5] Life cycle assessments comparing natural and synthetic dyes have shown that natural dyes can have a lower overall environmental impact, but this is highly dependent on the specific dye and the production processes used.[5][6][17]

In conclusion, while **Disperse Red 167** has the potential for bioremediation, its inherent ecotoxicity profile warrants caution. The selection of a more environmentally benign alternative requires a holistic assessment of the entire life cycle, from raw material sourcing to wastewater treatment. For researchers and professionals, this necessitates a careful consideration of not only the dye's chemical properties but also the specific application and the available treatment technologies. Further research into high-performance, low-impact dyes, both synthetic and natural, is crucial for mitigating the environmental footprint of the textile and other dye-dependent industries.

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